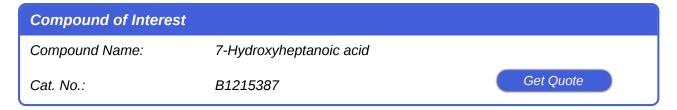


An In-depth Technical Guide to 7-Hydroxyheptanoic Acid: Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

Introduction

7-Hydroxyheptanoic acid, also known as ω -hydroxyheptanoic acid, is a straight-chain, medium-chain omega-hydroxy fatty acid.[1] Its bifunctional nature, containing both a terminal hydroxyl group and a carboxylic acid group, makes it a versatile building block in organic synthesis and a molecule of interest in various biological contexts.[2] This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **7-hydroxyheptanoic acid**, tailored for professionals in research and drug development.

Chemical Structure and Identification

7-Hydroxyheptanoic acid consists of a seven-carbon aliphatic chain with a hydroxyl group at one terminus (C7) and a carboxylic acid group at the other (C1).[3]

IUPAC Name: **7-hydroxyheptanoic acid**[1] CAS Number: 3710-42-7[1] Chemical Formula: C₇H₁₄O₃[1] SMILES: O=C(O)CCCCO[2] InChI Key: PNAJBOZYCFSQDJ-UHFFFAOYSA-N[1]

Physicochemical Properties

A summary of the key physicochemical properties of **7-hydroxyheptanoic acid** is presented in the table below. This data is essential for its handling, characterization, and application in



experimental settings.

Property	Value	Reference(s)
Molecular Weight	146.18 g/mol	[1][2]
Melting Point	43 - 46 °C	[3][4]
Boiling Point	145-152 °C at 18 Torr 285.3 °C at 760 mmHg	[3][5]
Density	1.073 ± 0.06 g/cm ³	[3][5]
рКа	4.76 ± 0.10	[3]
Solubility	Sparingly soluble in DMSO and Methanol	[6]
Topological Polar Surface Area	57.5 Ų	[3]

Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and purity assessment of **7-hydroxyheptanoic acid**.



Spectroscopic Data	Key Features	Reference(s)
Infrared (IR) Spectroscopy	Strong absorption bands are observed around 3300 cm ⁻¹ (O-H stretch of the hydroxyl and carboxylic acid groups) and 1700 cm ⁻¹ (C=O stretch of the carboxylic acid).	[2]
¹ H NMR Spectroscopy	A triplet signal for the terminal - CH_2OH group appears around δ 3.6 ppm, and a multiplet for the methylene protons adjacent to the carboxylic acid is observed at approximately δ 2.3 ppm.	[2]
¹³ C NMR Spectroscopy	Available spectral data can be found in public databases.	[1][7]

Note: Detailed experimental protocols for obtaining these spectra were not available in the cited sources.

Reactivity and Chemical Behavior

The chemical reactivity of **7-hydroxyheptanoic acid** is dictated by its two functional groups:

- Carboxylic Acid Group: This group can undergo typical reactions such as esterification, amidation, and salt formation.[2]
- Terminal Hydroxyl Group: The hydroxyl group can participate in oxidation reactions and ester formation.[2] Under acidic conditions, it can undergo intramolecular cyclization to form ε-heptanolactone.[2] The enthalpy of this reaction from the solid phase has been measured as 30.2 ± 0.2 kJ/mol.[8]

Synthesis of 7-Hydroxyheptanoic Acid



Several synthetic routes to **7-hydroxyheptanoic acid** have been reported. A common method involves the oxidation of 1,7-heptanediol.[2] Another approach is the hydrogenation of 3-(2-furyl) acrylic acid in the presence of a platinum catalyst.[9][10]

Experimental Protocol: Synthesis from 7-Octen-1-ol via Ozonolysis

A detailed experimental protocol for the synthesis of **7-hydroxyheptanoic acid** from 7-octen-1-ol has been described.[11]

Materials:

- 7-octen-1-ol
- Acetonitrile (MeCN)
- Water (H₂O)
- Sodium metabisulfite (Na₂S₂O₅)
- Ethyl acetate (EtOAc)
- Magnesium sulfate (MgSO₄)
- Ozone generator
- Reaction vial
- Standard laboratory glassware

Procedure:

- A solution of 7-octen-1-ol (1 equivalent) in a mixture of acetonitrile and water is prepared in a reaction vial.[11]
- The reaction mixture is cooled to 0 °C.[11]
- Ozone is passed through the solution.[11]



- A solution of sodium bisulfite (prepared by dissolving sodium metabisulfite in water) is slowly added to the reaction mixture, maintaining the internal temperature below 35°C.[11]
- After the addition is complete, the mixture is stirred for 10 minutes.[11]
- Ethyl acetate is added to the reaction mixture for extraction.[11]
- The organic and aqueous layers are separated. The aqueous layer is further extracted with ethyl acetate.[11]
- The combined organic layers are dried over magnesium sulfate, filtered, and concentrated to yield **7-hydroxyheptanoic acid**.[11]

Synthesis Workflow



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Caption: Workflow for the synthesis of **7-Hydroxyheptanoic Acid** from 7-Octen-1-ol.

Applications in Research and Drug Development

7-Hydroxyheptanoic acid serves as a valuable intermediate in the synthesis of various compounds. It is used as a reagent in the preparation of polymer-supported stannols and distannoxanes.[3][11] Furthermore, it is utilized in the synthesis of (S)-curvularin, a compound with anti-inflammatory properties.[3][11] Its derivatives, such as 7-aminoheptanoic acid and suberic acid, are also of interest.[9]

Research suggests that **7-hydroxyheptanoic acid** may possess antimicrobial properties, potentially due to its ability to disrupt microbial cell membranes.[2] It has also been investigated for its role in metabolic pathways as a metabolite of certain fatty acids.[2] Due to its surfactant-



like properties, stemming from its hydrophilic and lipophilic regions, it finds applications in cosmetics as an emollient and skin-conditioning agent.[2]

Biological Activity and Signaling Pathways

While **7-hydroxyheptanoic acid** has been noted for its potential biological activities, including antimicrobial effects, detailed information on specific signaling pathways in which it is directly involved is currently limited in the scientific literature.[2] Its interaction with fatty acid receptors may modulate lipid metabolism and influence cellular signaling pathways, but further research is needed to elucidate these mechanisms.[2]

No specific signaling pathway diagrams can be generated at this time due to the lack of detailed information in the available literature.

Safety and Handling

7-Hydroxyheptanoic acid is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[1] Standard laboratory safety precautions, including the use of personal protective equipment, should be followed when handling this compound. It is recommended to store it at temperatures below -15°C in a well-closed container.[4]

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